

physical properties of 4-Ethyl-3,4-dimethylheptane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Ethyl-3,4-dimethylheptane**

Cat. No.: **B14548754**

[Get Quote](#)

An In-Depth Technical Guide to the Physical Properties of **4-Ethyl-3,4-dimethylheptane**

Introduction

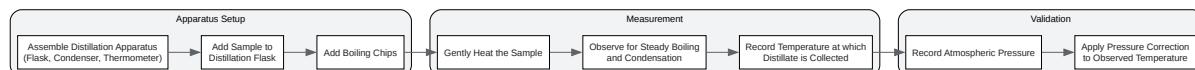
4-Ethyl-3,4-dimethylheptane is a branched-chain alkane, a class of saturated hydrocarbons with the general formula C_nH_{2n+2} .^[1] As an isomer of undecane ($C_{11}H_{24}$), its molecular structure, characterized by a seven-carbon backbone with ethyl and methyl substituents, gives rise to specific physical properties that are of interest in various fields, including organic synthesis and as a potential fuel component.^[2] This guide provides a comprehensive overview of the core physical properties of **4-Ethyl-3,4-dimethylheptane**, supported by experimental data and established scientific principles. The accurate characterization of these properties is fundamental for its application in research and development, ensuring predictability in chemical processes and product formulation.

Molecular Structure and Identification

The unambiguous identification of **4-Ethyl-3,4-dimethylheptane** is crucial for any scientific investigation. Its structural and molecular identity is defined by several key identifiers.

The IUPAC name, **4-ethyl-3,4-dimethylheptane**, precisely describes the arrangement of its constituent atoms.^[3] The molecule consists of a heptane backbone, which is a chain of seven carbon atoms. An ethyl group (- CH_2CH_3) is attached to the fourth carbon atom, a methyl group (- CH_3) is attached to the third carbon atom, and another methyl group is also attached to the fourth carbon atom.^{[4][5]}

Below is a two-dimensional representation of the molecular structure of **4-Ethyl-3,4-dimethylheptane**, generated using the DOT language.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Alkane - Wikipedia [en.wikipedia.org]
- 2. Buy 4-Ethyl-3,4-dimethylheptane (EVT-14682373) | 61868-35-7 [evitachem.com]
- 3. 4-Ethyl-3,4-dimethylheptane | C11H24 | CID 53424901 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ncert.nic.in [ncert.nic.in]
- 5. youtube.com [youtube.com]
- To cite this document: BenchChem. [physical properties of 4-Ethyl-3,4-dimethylheptane]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14548754#physical-properties-of-4-ethyl-3-4-dimethylheptane>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com